Spectroscopic Analysis of Zeaxanthin Dipalmitate: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Zeaxanthin dipalmitate*
CAS No.:	*144-67-2*
Cat. No.:	*B192700*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zeaxanthin dipalmitate, a diester of the xanthophyll carotenoid zeaxanthin and palmitic acid, is a prominent lipophilic pigment found in various natural sources, notably wolfberries (goji berries). Its extended polyene system is responsible for its characteristic yellow-orange color and potent antioxidant properties. This document provides detailed application notes and experimental protocols for the spectroscopic analysis of **Zeaxanthin dipalmitate**, crucial for its identification, quantification, and characterization in research, quality control, and drug development settings.

Chemical Structure

Zeaxanthin dipalmitate consists of a zeaxanthin backbone esterified with two palmitic acid molecules at the 3 and 3' hydroxyl groups.

Molecular Formula: C72H116O4 Molecular Weight: 1045.7 g/mol

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Spectroscopic Characterization

The spectroscopic analysis of **Zeaxanthin dipalmitate** relies on several key techniques that probe its electronic and vibrational properties, as well as its molecular structure and mass.

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a fundamental technique for the quantification and preliminary identification of **Zeaxanthin dipalmitate**. The conjugated polyene chain of the zeaxanthin moiety gives rise to strong absorption in the visible region.

Quantitative Data Summary

Spectroscopic Parameter	Typical Value(s)	Solvent(s)
λmax (Absorption Maxima)	~450 - 480 nm	Hexane, Ethanol, Acetone
Shoulder Peaks	~425 nm, ~478 nm	Common in non-polar solvents

Note: The esterification with dipalmitate does not significantly alter the UV-Vis absorption maxima compared to free zeaxanthin.[1] The exact λmax is solvent-dependent.[2][3]

Experimental Protocol: UV-Vis Analysis

- Sample Preparation:
  - Accurately weigh a known amount of the **Zeaxanthin dipalmitate** sample.
  - Dissolve the sample in a suitable organic solvent (e.g., hexane, ethanol, or acetone) to a known volume in a volumetric flask. Protect the solution from light to prevent photodegradation.
  - Prepare a series of dilutions to create a calibration curve if quantification is required.
- Instrumentation:
  - Use a calibrated double-beam UV-Vis spectrophotometer.

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- Set the wavelength range to scan from 350 nm to 600 nm.[4]
- Use the same solvent as used for the sample as a blank.

- Measurement:
  - Record the absorbance spectrum of the sample solution.
  - Identify the wavelength of maximum absorbance (λmax) and any shoulder peaks.
  - For quantification, measure the absorbance at λmax for the sample and the standards of the calibration curve.
- Data Analysis:
  - Plot a calibration curve of absorbance versus concentration for the standards.
  - Determine the concentration of **Zeaxanthin dipalmitate** in the sample by interpolating its absorbance on the calibration curve.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information about the molecule, allowing for the unambiguous identification of **Zeaxanthin dipalmitate**. Both ^{1}H and ^{13}C NMR are valuable.

Quantitative Data Summary (Predicted/Inferred)

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Nucleus	Chemical Shift (δ) Range (ppm)	Assignment
^{1}H NMR	6.0 - 7.0	Olefinic protons of the polyene chain
~5.4	Protons at C3 and C3' (esterified)	
2.2 - 2.4	Methylene protons (α to carbonyl) of palmitate	
1.0 - 2.0	Methyl and methylene protons of the ionone rings and palmitate chains	
0.8 - 1.0	Terminal methyl protons of palmitate	
^{13}C NMR	120 - 150	Olefinic carbons of the polyene chain
~173	Carbonyl carbons of the palmitate esters	
60 - 70	Carbons at C3 and C3' (esterified)	
10 - 40	Aliphatic carbons of the ionone rings and palmitate chains	

Note: Specific, experimentally verified high-resolution NMR data for **Zeaxanthin dipalmitate** is not widely available in the public domain. The provided data is based on known chemical shifts for zeaxanthin and palmitic acid moieties.[5][6]

Experimental Protocol: NMR Analysis

- Sample Preparation:
  - Dissolve 5-10 mg of purified **Zeaxanthin dipalmitate** in 0.5-0.7 mL of a suitable deuterated solvent (e.g., deuterated chloroform, $CDCl_3$).

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- Filter the solution if any particulate matter is present.
- Transfer the solution to a 5 mm NMR tube.

- Instrumentation:
  - Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
  - Acquire ^{1}H NMR, ^{13}C NMR, and optionally 2D NMR (e.g., COSY, HSQC) spectra.
- Measurement:
  - Tune and shim the spectrometer to obtain optimal resolution.
  - Acquire the spectra using standard pulse sequences. For ^{13}C NMR, a sufficient number of scans will be required due to the lower natural abundance of the ^{13}C isotope.
- Data Analysis:
  - Process the spectra (Fourier transform, phase correction, baseline correction).
  - Integrate the peaks in the ^{1}H NMR spectrum to determine the relative number of protons.
  - Assign the chemical shifts to the corresponding nuclei in the **Zeaxanthin dipalmitate** structure.

Mass Spectrometry (MS)

Mass spectrometry is a powerful tool for determining the molecular weight of **Zeaxanthin dipalmitate** and for obtaining structural information through fragmentation analysis, especially when coupled with a separation technique like liquid chromatography (LC-MS).

Quantitative Data Summary

Ionization Mode	$[M+H]^+$ (m/z)	Key Fragment Ions (m/z)
APCI/ESI	1045.7	789.7 ($[M+H - Palmitic Acid]^+$), 533.7 ($[M+H - 2x Palmitic Acid]^+ - Zeaxanthin moiety$)

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Note: Atmospheric Pressure Chemical Ionization (APCI) and Electrospray Ionization (ESI) are common ionization techniques for carotenoid esters.[7][8]

Experimental Protocol: LC-MS Analysis

- Sample Preparation:
  - Dissolve the sample in a solvent compatible with the HPLC mobile phase (e.g., a mixture of methanol, methyl-tert-butyl ether, and water).
  - Filter the solution through a 0.22 µm syringe filter.
- Instrumentation:
  - Use an HPLC system coupled to a mass spectrometer (e.g., Q-TOF, Orbitrap, or Triple Quadrupole).
  - A C30 reversed-phase column is often used for the separation of carotenoids and their esters.[9]
- Measurement:
  - Inject the sample into the LC-MS system.
  - Acquire mass spectra in full scan mode to determine the molecular ion.
  - Perform tandem MS (MS/MS) on the parent ion to obtain fragmentation data for structural elucidation.
- Data Analysis:
  - Identify the peak corresponding to **Zeaxanthin dipalmitate** in the chromatogram.
  - Determine the accurate mass of the molecular ion and compare it to the theoretical mass.
  - Analyze the fragmentation pattern to confirm the presence of the zeaxanthin and palmitate moieties.

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Raman Spectroscopy

Raman spectroscopy provides information about the vibrational modes of the molecule, which are highly characteristic of the conjugated polyene backbone of **Zeaxanthin dipalmitate**.

Quantitative Data Summary

Raman Shift (cm^{-1})	Vibrational Mode Assignment
~1521	C=C stretching (ν_1) of the polyene chain
~1157	C-C stretching (ν_2) of the polyene chain
~1004	C-CH_3 in-plane rocking

Note: These are the characteristic Raman peaks for zeaxanthin.[10][11] The dipalmitate esters are not expected to significantly alter the positions of these dominant peaks arising from the conjugated system.

Experimental Protocol: Raman Spectroscopy

- Sample Preparation:
  - The sample can be analyzed as a solid, a concentrated solution, or an extract.
  - For solutions, use a suitable solvent that does not have strong Raman signals in the region of interest.
- Instrumentation:
  - Use a Raman spectrometer with a laser excitation wavelength that is in resonance with the electronic absorption of **Zeaxanthin dipalmitate** (e.g., 488 nm or 514 nm) to enhance the signal (Resonance Raman).
- Measurement:
  - Focus the laser onto the sample.

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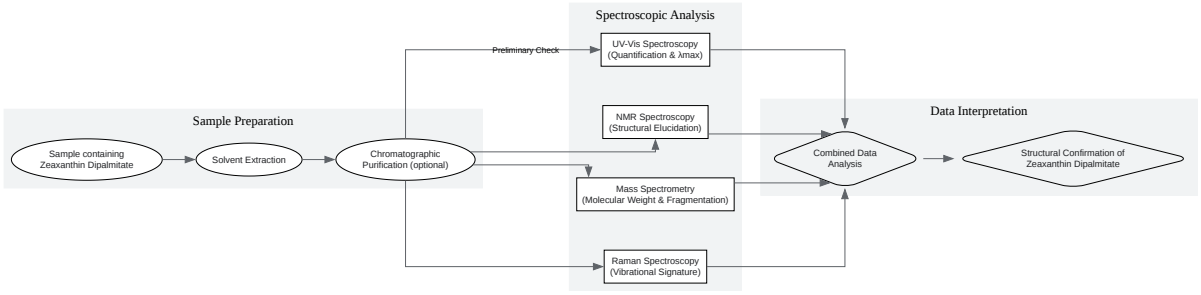
- Acquire the Raman spectrum over a range that includes the characteristic carotenoid peaks (e.g., 800 - 1800 cm^{-1}).
- Optimize acquisition time and laser power to obtain a good signal-to-noise ratio while avoiding sample degradation.

- Data Analysis:
  - Identify the characteristic Raman peaks and compare their positions to known values for zeaxanthin.

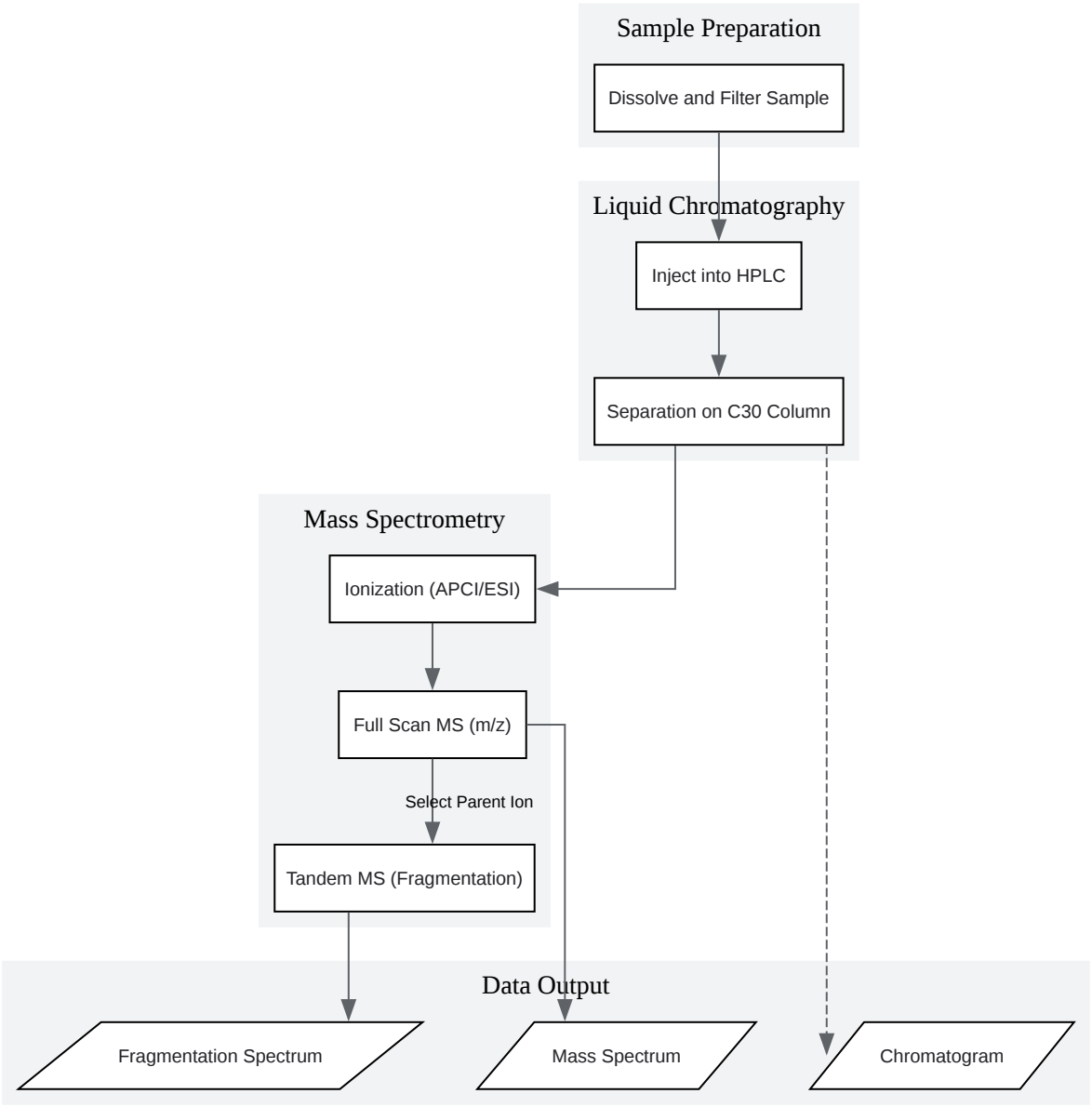
Experimental Workflows and Diagrams

Workflow for Spectroscopic Identification of **Zeaxanthin Dipalmitate**

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